

2-(Methylsulfinyl)phenol chemical properties and structure

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Compound of Interest

Compound Name: 2-(Methylsulfinyl)phenol

Cat. No.: B086891

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An In-depth Technical Guide to 2-(Methylsulfinyl)phenol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Methylsulfinyl)phenol, also known by synonyms such as Methyl(2-hydroxyphenyl)sulfoxide and 2-(Methylsulphinyl)benzenol, is an organic compound with the CAS number 1074-02-8.[1][2][3] This molecule is characterized by a phenol ring substituted with a methylsulfinyl group at the ortho position.[4] The presence of both a hydroxyl group and a sulfoxide group imparts distinct chemical properties, including enhanced polarity and potential for diverse chemical interactions like hydrogen bonding.[4] As a phenol derivative, it belongs to a class of compounds widely recognized for their broad spectrum of biological activities, making it a molecule of interest in pharmaceutical and agrochemical research.[4][5][6]

Chemical Structure and Properties

The structure of **2-(Methylsulfinyl)phenol** consists of a benzene ring functionalized with a hydroxyl (-OH) group and an adjacent methylsulfinyl (-S(=O)CH₃) group.[4] This arrangement makes it a bifunctional molecule with potential for various chemical transformations.

Caption: Chemical structure of 2-(Methylsulfinyl)phenol.

Data Presentation: Physicochemical Properties

The key quantitative properties of **2-(Methylsulfinyl)phenol** are summarized in the table below for easy reference and comparison.

| Property | Value | Reference(s) |
|---------------------------------------|--|---|
| CAS Number | 1074-02-8 | [1] [2] |
| Molecular Formula | C ₇ H ₈ O ₂ S | [1] [2] |
| Molecular Weight | 156.20 g/mol | [2] |
| Appearance | White to off-white solid | [3] |
| Melting Point | 118-122 °C | [1] [3] |
| Purity | ≥98% | [2] |
| Topological Polar Surface Area (TPSA) | 37.3 Å ² | [2] |
| LogP | 1.1296 | [2] |
| Hydrogen Bond Donors | 1 | [2] |
| Hydrogen Bond Acceptors | 2 | [2] |
| Rotatable Bonds | 1 | [2] |
| SMILES | CS(=O)C1=CC=CC=C1O | [2] |
| InChI Key | VMTHIQRJDDCEQD-UHFFFAOYSA-N | [7] |

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis, purification, and analysis of **2-(Methylsulfinyl)phenol** are not extensively documented in publicly available literature. However, general methodologies applicable to phenolic compounds can be adapted.

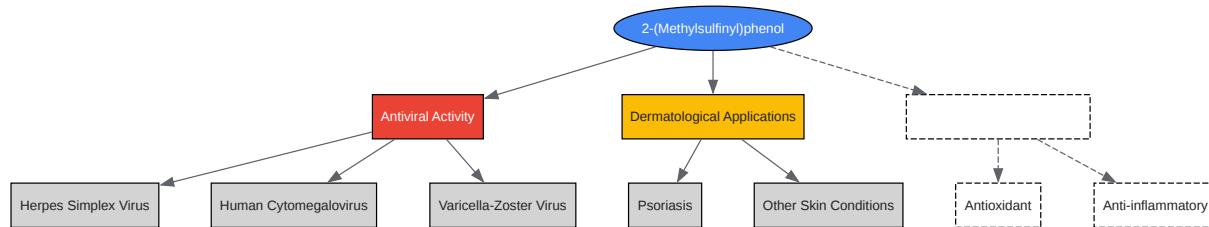
Synthesis: A plausible synthetic route involves the controlled oxidation of the corresponding thioether, 2-(methylthio)phenol. A general procedure for a similar compound, 4-

(methylsulfonyl)phenol, involves the oxidation of 4-(methylthio)phenol using an oxidizing agent like sodium periodate in aqueous methanol.^[8] A similar approach could likely be adapted for the synthesis of **2-(Methylsulfinyl)phenol**, where careful control of the oxidant stoichiometry would be crucial to favor the sulfoxide over the sulfone.

Analytical Methods: The analysis of phenolic compounds is well-established. Methods approved by agencies like the EPA for the analysis of phenols in various matrices typically involve sample extraction followed by chromatographic separation.^[9]

A general workflow for the analysis of a phenolic compound like **2-(Methylsulfinyl)phenol** would be as follows:

- **Sample Preparation:** Extraction from the sample matrix using an appropriate solvent, followed by cleanup and concentration steps.
- **Analysis:** High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) are the most common techniques.^{[9][10]}
 - HPLC: Reversed-phase HPLC with UV, electrochemical, or fluorescence detection is a standard method.^[10]
 - GC: For GC analysis, derivatization may be necessary to improve volatility and thermal stability. GC coupled with a Flame Ionization Detector (FID) or Mass Spectrometry (MS) provides high sensitivity and specificity.^[9]



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References

- 1. chembk.com [chembk.com]
- 2. chemscene.com [chemscene.com]
- 3. 2-(METHYLSULFINYL)BENZENOL | 1074-02-8 [chemicalbook.com]
- 4. CAS 1074-02-8: 2-(METHYLSULFINYL)BENZENOL | CymitQuimica [cymitquimica.com]
- 5. eurekaselect.com [eurekaselect.com]
- 6. researchgate.net [researchgate.net]
- 7. 2-(Methylsulfinyl)phenol | 1074-02-8 [sigmaaldrich.com]
- 8. Synthesis routes of 4-(Methylsulfonyl)phenol [benchchem.com]

- 9. ANALYTICAL METHODS - Toxicological Profile for Phenol - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. epa.gov [epa.gov]
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